

Thermochemical Profile of cis-1,3-Pentadiene: A Technical Guide

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Compound of Interest

Compound Name: **cis-1,3-Pentadiene**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for **cis-1,3-pentadiene**. The information is presented in a structured format to facilitate its use in research, development, and academic applications. This document summarizes key quantitative data, outlines the experimental methodologies employed for their determination, and provides a visual representation of a general experimental workflow.

Core Thermochemical Data

The following tables summarize the essential thermochemical properties of **cis-1,3-pentadiene** in both its gaseous and liquid phases. These values are critical for understanding the molecule's stability, reactivity, and energy content.

Gas Phase Thermochemical Data

Property	Value	Units	Reference(s)
Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	77.8 ± 1.0	kJ/mol	[1]
Standard Molar Entropy (S°_{gas})	316.5 ± 2.1	J/mol·K	[1]
Molar Heat Capacity (C_p, gas) at 298.15 K	97.18	J/mol·K	[1]

Condensed Phase Thermochemical Data

Property	Value	Units	Reference(s)
Enthalpy of Formation (Δ_fH° liquid)	49.4 ± 1.0	kJ/mol	[1]
Standard Molar Entropy (S°liquid)	214.8 ± 1.1	J/mol·K	[2]
Molar Heat Capacity (C _{p,liquid}) at 298.15 K	149.33	J/mol·K	[3]

Phase Change Data

Property	Value	Units	Reference(s)
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	28.4 ± 0.2	kJ/mol	[2]
Normal Boiling Point (T _{boil})	317.25	K	[2]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	7.93	kJ/mol	[2]
Melting Point (T _{fus})	132.35	K	[2]

Experimental Protocols

The determination of the thermochemical data presented in this guide relies on precise calorimetric and spectroscopic methods. The majority of the critically evaluated data for **cis-1,3-pentadiene** originates from the work of Messerly, Todd, and Guthrie. The detailed experimental protocols are described in their 1970 publication in the Journal of Chemical & Engineering Data.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

A general outline of the methodologies typically employed for such determinations includes:

- Heat Capacity and Enthalpy of Fusion/Transition: These properties are often determined using adiabatic calorimetry. The sample is placed in a calorimeter, and its temperature is measured as a function of the energy input. This allows for the precise determination of heat

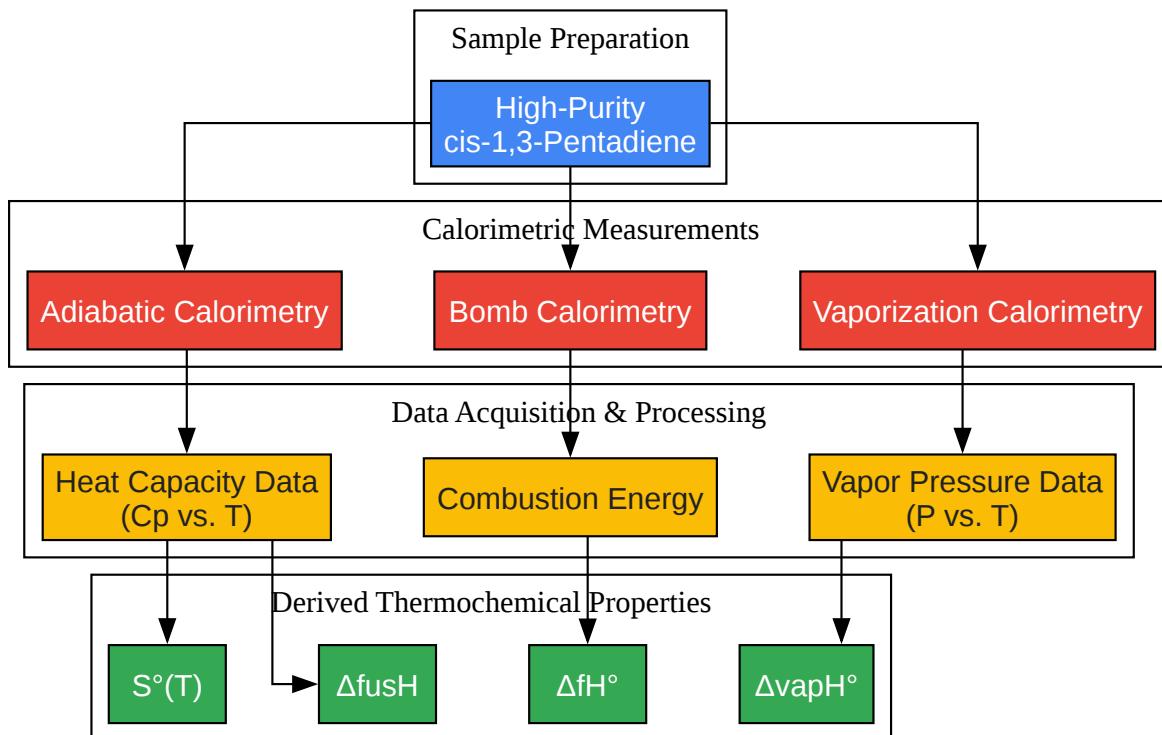
capacity over a range of temperatures. Phase transitions, such as melting, are observed as a sharp increase in enthalpy at a constant temperature.

- **Enthalpy of Combustion:** The standard enthalpy of formation is frequently derived from the enthalpy of combustion, which is measured using bomb calorimetry. A known amount of the substance is combusted in a high-pressure oxygen environment within a sealed container (the "bomb"). The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change is used to calculate the enthalpy of combustion.
- **Enthalpy of Vaporization:** This can be determined by measuring the vapor pressure of the liquid as a function of temperature and applying the Clausius-Clapeyron equation. Alternatively, it can be measured directly using a vaporization calorimeter.
- **Molar Entropy:** The Third Law of Thermodynamics provides the basis for the determination of molar entropy. By measuring the heat capacity of a substance from close to absolute zero up to the desired temperature and accounting for the entropies of any phase transitions, the standard molar entropy can be calculated.

For the specific and detailed experimental procedures, apparatus, sample purities, and data analysis techniques used to obtain the thermochemical data for **cis-1,3-pentadiene**, researchers are directed to the primary literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of key thermochemical properties of a chemical compound such as **cis-1,3-pentadiene**.

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